

# Application Notes and Protocols: Measuring Insulin Secretion with AMG 837 Calcium Hydrate Treatment

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## Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606563

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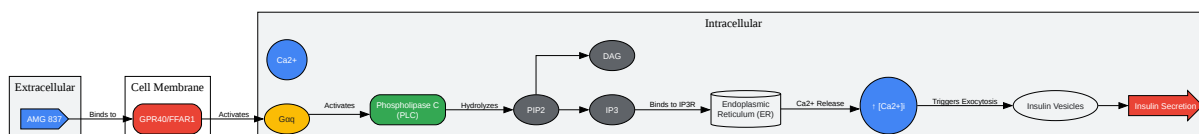
## Introduction

AMG 837 is a potent and selective partial agonist of the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1).<sup>[1][2][3][4]</sup> GPR40 is predominantly expressed in pancreatic  $\beta$ -cells and plays a crucial role in glucose-stimulated insulin secretion (GSIS).<sup>[2][4]</sup> AMG 837 enhances insulin secretion in a glucose-dependent manner, making it a potential therapeutic agent for type 2 diabetes.<sup>[1][2][4]</sup> This document provides detailed application notes and protocols for measuring insulin secretion in response to AMG 837 treatment, along with a summary of its in vitro and in vivo efficacy.

## Mechanism of Action and Signaling Pathway

AMG 837 acts as a partial agonist at the GPR40 receptor.<sup>[1][2][5]</sup> Upon binding, it activates the G $\alpha$ q signaling cascade, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering

the release of intracellular calcium ( $\text{Ca}^{2+}$ ). The resulting increase in cytosolic  $\text{Ca}^{2+}$  concentration is a key signal for the potentiation of glucose-stimulated insulin secretion from pancreatic  $\beta$ -cells.



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**Caption:** GPR40 signaling pathway activated by AMG 837.

## Data Presentation

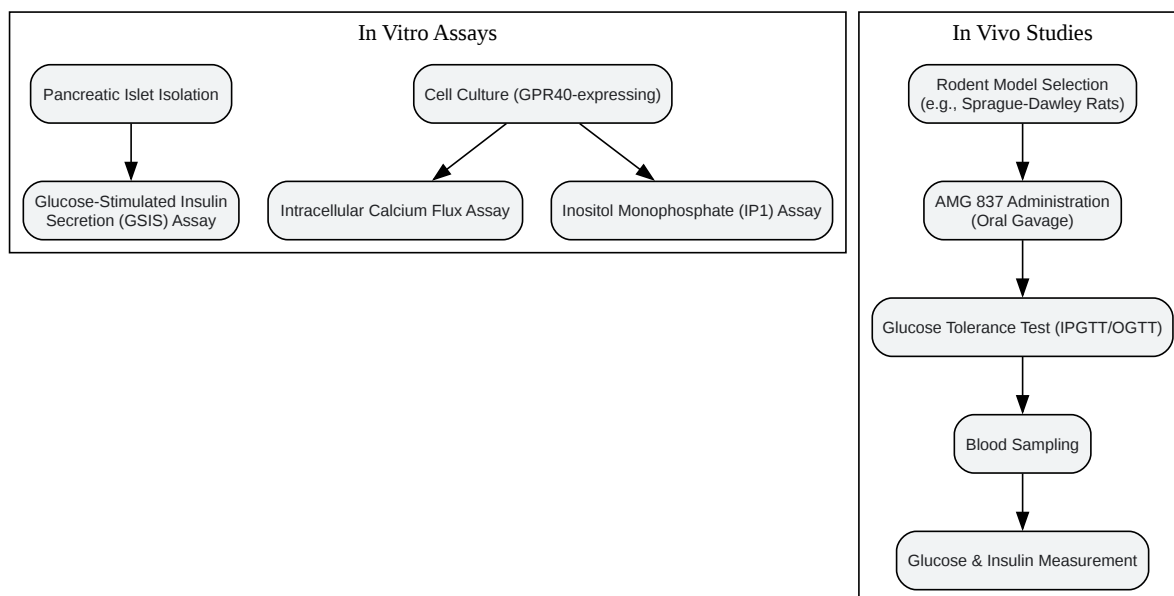
### In Vitro Efficacy of AMG 837

| Assay Type                                  | Cell Line/System                   | Species | EC50 (nM)  | % Emax (compared to full agonist) | Reference                               |
|---------------------------------------------|------------------------------------|---------|------------|-----------------------------------|-----------------------------------------|
| Calcium Flux (Aequorin)                     | CHO cells expressing GPR40         | Human   | 13.5 ± 0.8 | Partial Agonist                   | <a href="#">[1]</a>                     |
| Calcium Flux (Aequorin)                     | CHO cells expressing GPR40         | Mouse   | 22.6 ± 1.8 | -                                 | <a href="#">[2]</a>                     |
| Calcium Flux (Aequorin)                     | CHO cells expressing GPR40         | Rat     | 31.7 ± 1.8 | -                                 | <a href="#">[2]</a>                     |
| Calcium Flux                                | CHO cells expressing GPR40         | Human   | 120 ± 10   | 29%                               | <a href="#">[5]</a>                     |
| Inositol Phosphate Accumulation             | A9 cells expressing GPR40          | Human   | 7.8 ± 1.2  | -                                 | <a href="#">[2]</a> <a href="#">[4]</a> |
| GTPyS Binding                               | A9 cell membranes expressing GPR40 | Human   | 1.5 ± 0.1  | -                                 | <a href="#">[4]</a>                     |
| Glucose-Stimulated Insulin Secretion (GSIS) | Isolated Pancreatic Islets         | Mouse   | 142 ± 20   | -                                 | <a href="#">[1]</a>                     |

## In Vivo Efficacy of AMG 837 in Rodent Models

| Animal Model        | Dosing Regimen                                  | Endpoint                    | Results                                                                  | Reference                               |
|---------------------|-------------------------------------------------|-----------------------------|--------------------------------------------------------------------------|-----------------------------------------|
| Sprague-Dawley Rats | Single oral dose (0.03, 0.1, 0.3 mg/kg)         | Glucose AUC during IPGTT    | Dose-dependent reduction in glucose AUC (3.9%, 14.5%, 18.8% improvement) | <a href="#">[2]</a> <a href="#">[4]</a> |
| Sprague-Dawley Rats | Single oral dose (0.3 mg/kg)                    | Plasma Insulin during IPGTT | Increased insulin secretion                                              | <a href="#">[2]</a> <a href="#">[4]</a> |
| Zucker Fatty Rats   | Single oral dose (0.3, 1, 3 mg/kg)              | Glucose AUC during IPGTT    | Significant reduction in glucose AUC                                     | <a href="#">[1]</a>                     |
| Zucker Fatty Rats   | 21-day daily oral dosing (0.03, 0.1, 0.3 mg/kg) | Glucose AUC during IPGTT    | Sustained improvement in glucose tolerance                               | <a href="#">[1]</a>                     |

## Experimental Protocols



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**Caption:** General experimental workflow for assessing AMG 837 activity.

## Glucose-Stimulated Insulin Secretion (GSIS) Assay with Isolated Mouse Islets

This protocol details the measurement of insulin secretion from isolated mouse pancreatic islets in response to glucose and AMG 837.

Materials:

- Krebs-Ringer Bicarbonate Buffer (KRBH) supplemented with 0.1% BSA
- Low glucose KRBH (2.8 mM glucose)

- High glucose KRBH (16.7 mM glucose)
- AMG 837 stock solution (in DMSO)
- Collagenase P
- Ficoll solution
- Insulin ELISA kit

Procedure:

- Islet Isolation:
  - Anesthetize the mouse and perform a laparotomy.
  - Cannulate the common bile duct and perfuse the pancreas with cold collagenase P solution.
  - Dissect the pancreas and incubate at 37°C for 12-15 minutes to digest the tissue.
  - Stop the digestion by adding cold KRBH buffer.
  - Purify the islets using a Ficoll density gradient.
  - Handpick islets under a microscope and culture overnight in RPMI-1640 medium supplemented with 10% FBS, 100 U/mL penicillin, and 100 µg/mL streptomycin.
- GSIS Assay:
  - Pre-incubate size-matched islets (typically 5-10 islets per well in a 96-well plate) in low glucose KRBH for 1 hour at 37°C.
  - Replace the buffer with fresh low glucose KRBH and incubate for another 30 minutes to establish a basal insulin secretion rate. Collect the supernatant for basal insulin measurement.

- Replace the buffer with high glucose KRBH containing either vehicle (DMSO) or varying concentrations of AMG 837.
- Incubate for 1 hour at 37°C.
- Collect the supernatant for stimulated insulin secretion measurement.
- Lyse the islets to determine total insulin content.
- Measure insulin concentrations in the collected supernatants and islet lysates using an insulin ELISA kit.
- Normalize secreted insulin to the total insulin content.

## Intracellular Calcium Flux Assay

This protocol describes the measurement of intracellular calcium mobilization in response to AMG 837 in a GPR40-expressing cell line (e.g., HEK293 or CHO).

Materials:

- HEK293 or CHO cells stably expressing human GPR40
- Culture medium (e.g., DMEM with 10% FBS)
- Fluo-4 AM calcium indicator dye
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- AMG 837 stock solution (in DMSO)
- Ionomycin (positive control)

Procedure:

- Cell Culture and Plating:

- Culture GPR40-expressing cells in appropriate medium.
- Plate the cells in a black-walled, clear-bottom 96-well plate at a suitable density and allow them to adhere overnight.
- Dye Loading:
  - Prepare a loading buffer containing Fluo-4 AM and Pluronic F-127 in HBSS.
  - Remove the culture medium from the cells and add the Fluo-4 AM loading buffer.
  - Incubate for 1 hour at 37°C in the dark.
  - Wash the cells twice with HBSS to remove excess dye.
- Calcium Flux Measurement:
  - Place the plate in a fluorescence microplate reader equipped with an automated injection system.
  - Establish a baseline fluorescence reading (Excitation ~490 nm, Emission ~525 nm).
  - Inject varying concentrations of AMG 837 into the wells and immediately begin recording the fluorescence intensity over time.
  - After the response to AMG 837 has been recorded, inject ionomycin as a positive control to determine the maximal calcium response.
  - Analyze the data by calculating the change in fluorescence intensity from baseline.

## Inositol Monophosphate (IP1) Accumulation Assay

This protocol outlines the measurement of IP1 accumulation, a stable downstream metabolite of IP3, as an indicator of Gq pathway activation by AMG 837.

Materials:

- GPR40-expressing cells (e.g., A9 or CHO)

- Culture medium
- IP-One HTRF Assay Kit (contains stimulation buffer with LiCl, IP1-d2 conjugate, and anti-IP1-cryptate antibody)
- AMG 837 stock solution (in DMSO)

#### Procedure:

- Cell Plating and Stimulation:
  - Plate GPR40-expressing cells in a suitable microplate and culture overnight.
  - Remove the culture medium and add the stimulation buffer containing varying concentrations of AMG 837. The stimulation buffer includes LiCl to inhibit the degradation of IP1.
  - Incubate for the recommended time (e.g., 30-60 minutes) at 37°C.
- Detection:
  - Lyse the cells and add the IP1-d2 conjugate and the anti-IP1-cryptate antibody to each well according to the kit manufacturer's instructions.
  - Incubate for 1 hour at room temperature to allow for the competitive binding reaction to occur.
- Measurement:
  - Read the plate on an HTRF-compatible microplate reader (measuring emission at 620 nm and 665 nm with excitation at 320 nm).
  - Calculate the HTRF ratio (665 nm / 620 nm) and determine the IP1 concentration based on a standard curve.

## Conclusion

AMG 837 is a valuable tool for studying the role of GPR40 in insulin secretion. The protocols and data presented here provide a comprehensive guide for researchers to investigate the effects of AMG 837 in both in vitro and in vivo settings. The glucose-dependent nature of its action highlights its potential as a therapeutic agent for type 2 diabetes with a reduced risk of hypoglycemia.

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